

Solubility and stability of 6,6'-Dithiodinicotinic acid in different buffers.

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Compound of Interest

Compound Name: 6,6'-Dithiodinicotinic acid

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Solubility and Stability of 6,6'-Dithiodinicotinic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **6,6'-Dithiodinicotinic acid** (CAS 15658-35-2), a symmetrical disulfide also known as carboxypyridine disulfide (CPDS). Understanding these properties is critical for its application as a thiol-blocking agent and in the development of drug delivery systems.

Physicochemical Properties

6,6'-Dithiodinicotinic acid is a solid at room temperature with a molecular weight of 308.33 g/mol. [1][2] Its structure features two pyridine rings linked by a disulfide bond, with a carboxylic acid group on each ring. This structure dictates its solubility and stability characteristics.

Solubility Profile

The solubility of **6,6'-Dithiodinicotinic acid** is a key consideration for its use in various experimental and formulation settings.

Organic Solvents

The compound exhibits good solubility in dimethyl sulfoxide (DMSO). With the aid of ultrasonication and warming to 60°C, a concentration of 125 mg/mL (405.40 mM) in DMSO can be achieved.[3] It is important to use newly opened, anhydrous DMSO as the compound's solubility can be significantly impacted by the presence of water.[3]

Aqueous and Formulation Vehicles

Aqueous solubility is more limited. For in vivo studies, various solvent systems have been employed to achieve usable concentrations, often resulting in suspensions or clear solutions depending on the co-solvents used.

Table 1: Solubility of **6,6'-Dithiodinicotinic Acid** in Different Solvent Systems[3]

Solvent System	Concentration (mg/mL)	Concentration (mM)	Solution Type
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	2.08	6.75	Suspended Solution
10% DMSO, 90% (20% SBE-β-CD in Saline)	2.08	6.75	Suspended Solution
10% DMSO, 90% Corn Oil	≥ 2.08	≥ 6.75	Clear Solution

Note: These formulations are intended for preclinical research and require sonication for preparation.

While specific quantitative data on the solubility of **6,6'-Dithiodinicotinic acid** in common laboratory buffers such as phosphate, citrate, or TRIS at various pH values is not readily available in the public domain, the presence of two carboxylic acid groups suggests that its solubility in aqueous media will be pH-dependent. Generally, the solubility of compounds with acidic functional groups increases at pH values above their pKa. The pH of the solution can significantly influence the crystallization and solid form of related hydroxynicotinic acids.[4]

Stability Characteristics

The stability of **6,6'-Dithiodinicotinic acid** is influenced by several factors, including solvent, temperature, pH, and the presence of reducing agents.

Storage Conditions

For long-term storage, stock solutions of **6,6'-Dithiodinicotinic acid** in an appropriate solvent should be stored under nitrogen. The recommended storage temperatures and durations are:

- -80°C for up to 6 months[3]
- -20°C for up to 1 month[3]

Repeated freeze-thaw cycles should be avoided to prevent degradation.[3]

Chemical Stability

The key functional group governing the stability of **6,6'-Dithiodinicotinic acid** is the disulfide bond.

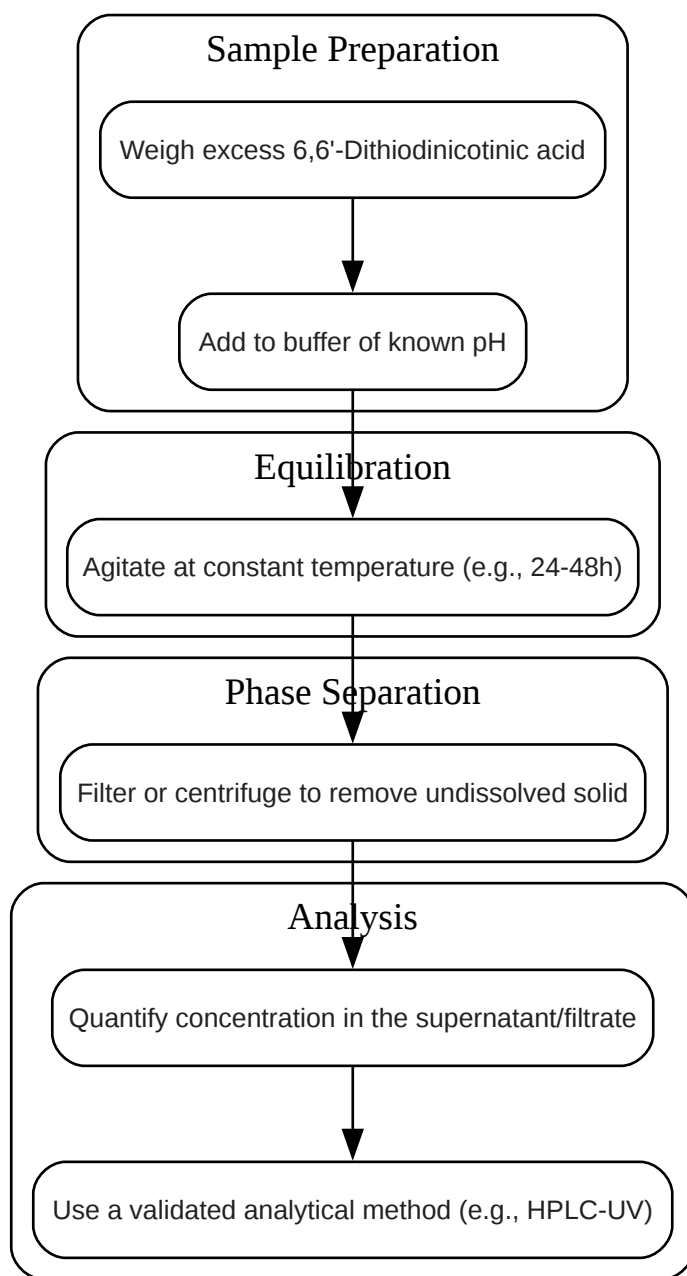
- Reductive Cleavage: The disulfide bond is susceptible to reduction, which leads to the cleavage of the molecule into two molecules of 6-mercaptonicotinic acid.[5] This reaction is a key aspect of its function as a thiol-blocking agent, where it reacts with sulfhydryl groups in a thiol-disulfide exchange reaction.[5]
- pH-Dependent Stability: While specific studies on the pH-dependent degradation kinetics of **6,6'-Dithiodinicotinic acid** in various buffers are limited, the stability of related nicotinic acid derivatives is known to be influenced by pH.[6] Both acidic and basic conditions can potentially lead to hydrolysis, although the disulfide bond is generally more susceptible to cleavage under reducing conditions.
- Oxidative and Photolytic Stability: The pyridine ring and the disulfide bond can be susceptible to oxidation.[6] While specific data for **6,6'-Dithiodinicotinic acid** is not available, a related compound, 6-chloronicotinic acid, was found to be stable under photolytic conditions but degraded in the presence of a photocatalyst.[7] Another related compound, 6-Morpholinonicotinaldehyde, is known to be susceptible to photolytic degradation.[6]

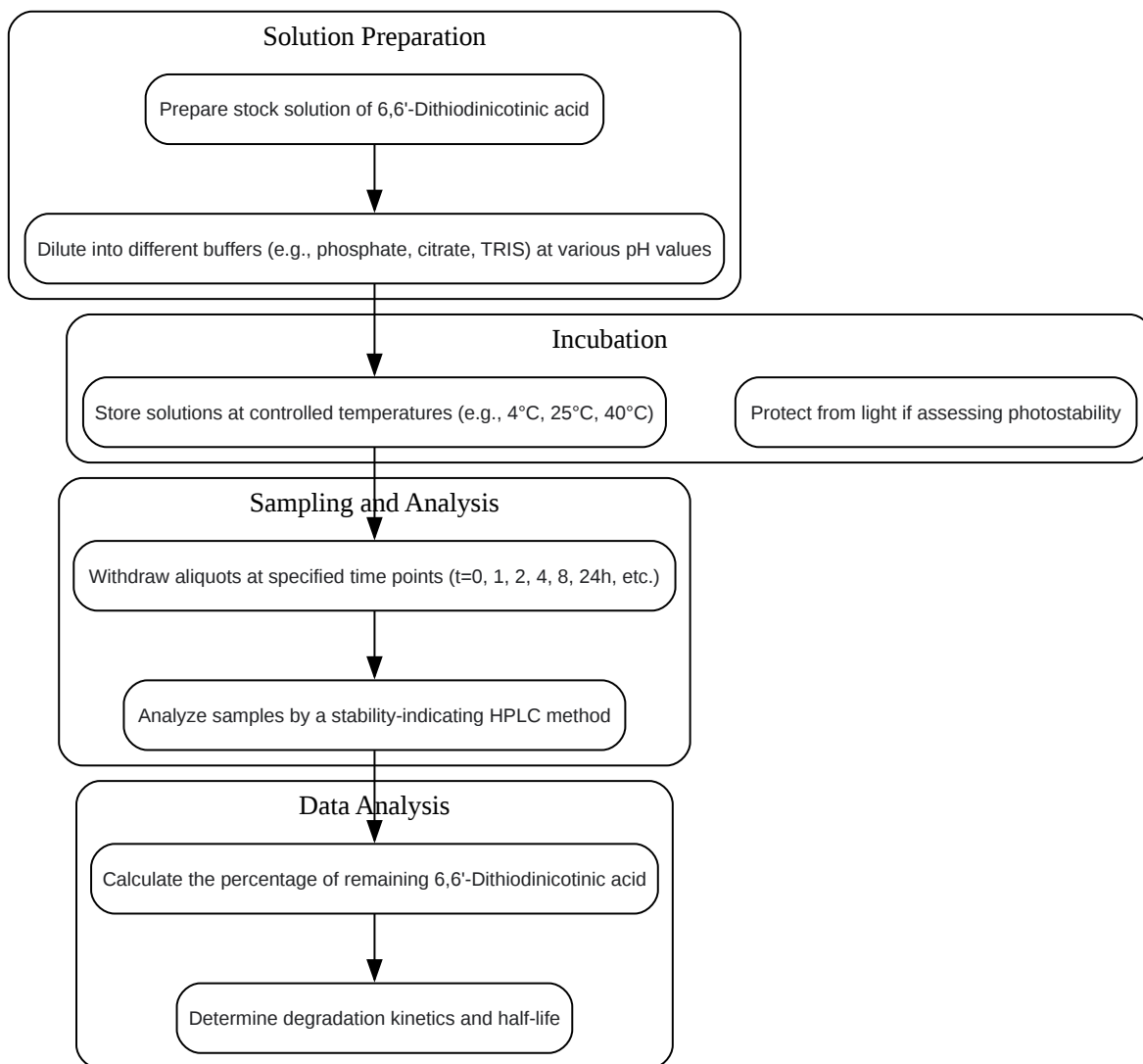
Experimental Protocols

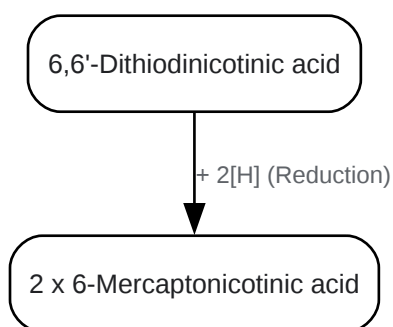
The following sections provide generalized protocols for determining the solubility and stability of **6,6'-Dithiodinicotinic acid**. These should be adapted based on specific experimental needs.

Aqueous Solubility Determination

This protocol is based on the shake-flask method, a standard approach for determining aqueous solubility.[\[8\]](#)







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